

# Tralomethrin Analytical Standard: Overview and Applications

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## Compound Focus: Tralomethrin

CAS No.: 66841-25-6

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The following table summarizes the core information for the **Tralomethrin** PESTANAL analytical standard and its general applications from the search results [1].

Property	Description
Product Line	PESTANAL [1]
Quality	Analytical Standard [1]
Form	Neat [1]
Analytical Suitability	HPLC: suitable; Gas Chromatography (GC): suitable [1]
Storage	2-8°C; limited shelf life (expiry date on label) [1]
Safety	Warning; Hazard Codes: H302, H400, H410 [1]

**General Applications** The **Tralomethrin** analytical standard is intended for use in chemical analysis to ensure accuracy and reliability in quantifying the compound. Its primary applications, as indicated by the search results, are in **agriculture** and **environmental** science [1]. It can be used as a reference material for various laboratory procedures.

## Potential Research Applications and Data Gaps

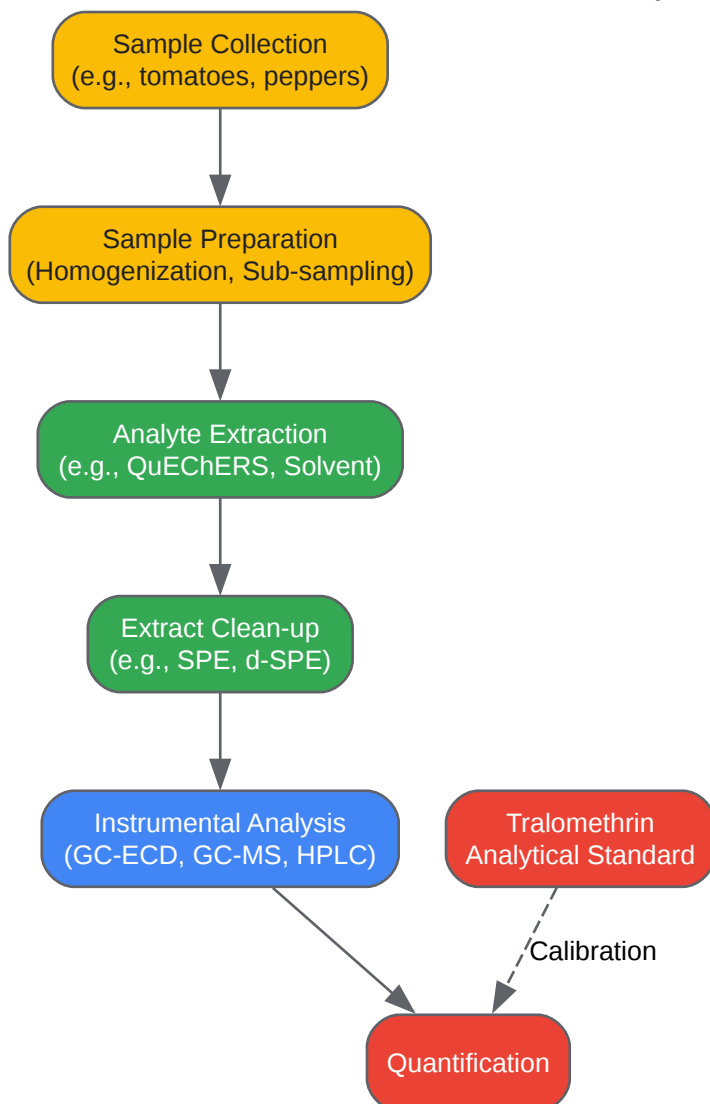
The search results refer to several research areas where the **Tralomethrin** standard could be applied, but they do not provide the specific experimental protocols. The table below lists these potential applications and notes the information that is missing [1].

Research Area	Mentioned Application	Information Gap
<b>Residue Analysis</b>	Evaluating residue levels in tomatoes and peppers from greenhouses; assessing effects of household processing [1]	Detailed sample preparation, extraction, and clean-up protocols are not provided.
<b>Environmental Fate</b>	Studying degradation and persistence in simulated outdoor pond microcosms [1]	Methodology for setting up microcosms and specific analytical parameters are missing.
<b>Analytical Method Development</b>	Evaluating behavior using GC-ECD and GC-MS; comparing parameters with Deltamethrin [1]	Specific instrument conditions (e.g., column type, temperature program) are not detailed.
<b>Toxicology</b>	Electrochemical reduction behavior study; association with epilepsy risk [1]	Detailed experimental setup and cell-based assay protocols are unavailable.

## Visualizing a General Workflow for Residue Analysis

While specific protocols are not available, the diagram below outlines a generic workflow for pesticide residue analysis in agricultural samples using an analytical standard, based on the applications mentioned [1].

Figure 1. Generic Workflow for Pesticide Residue Analysis in Crops



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## References

1. PESTANAL ® , analytical standard, mixture of diastereomers [sigmaaldrich.com]

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